

Fura PE-3 Pentapotassium Salt: Technical Specifications & Application Guide

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Compound of Interest

Compound Name: Fura PE-3 (potassium)

Cat. No.: B12402610

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Executive Summary

Fura PE-3 (Fura-2 Leakage Resistant) is a ratiometric, UV-excitabile calcium indicator designed to overcome the primary limitation of Fura-2: rapid compartmentalization and extrusion from the cell. By incorporating a zwitterionic piperazine derivative into the Fura-2 backbone, Fura PE-3 enhances hydrophilicity and cytosolic retention without significantly altering the spectral properties or

affinity of the parent molecule.

The Pentapotassium Salt form described here is membrane-impermeant.^{[1][2]} It is strictly utilized for in vitro calibration (determining

,
,
) or direct intracellular loading via patch-clamp micropipettes. It is not suitable for bulk loading of intact cells (which requires the AM ester form).

Chemical Identity & Properties

The "Pentapotassium" designation refers to the salt form where acidic protons on the carboxylate groups are replaced by potassium ions to ensure water solubility.

Property	Specification
Compound Name	Fura PE-3 Pentapotassium Salt
Core Molecule	Fura PE-3 (Free Acid)
Chemical Formula (Salt)	(Theoretical Stoichiometry)
Chemical Formula (Free Acid)	
Molecular Weight (Salt)	~1016.1 g/mol
Molecular Weight (Free Acid)	825.7 g/mol
Solubility	Highly soluble in (>10 mM); Soluble in DMSO
Appearance	Yellow/Orange Solid
Absorption Max ()	363 nm (Ca-free) / 335 nm (Ca-bound)
Emission Max ()	~510 nm (Isosbestic point ~360 nm)
Dissociation Constant ()	~250 nM (at , pH 7.[1][2][3][4]2)

Structural Insight: Fura PE-3 retains the BAPTA-like

chelating core of Fura-2 but appends a piperazine-linker moiety. This modification increases the molecule's polarity and charge density, making it a poor substrate for organic anion transporters (OATs) that typically pump Fura-2 out of the cytoplasm or sequester it into

organelles.

“

Note on Salt Stoichiometry: While Fura-2 is classically sold as a pentapotassium (

) salt, Fura PE-3 contains an additional carboxyl group on the piperazine linker (totaling 6 potential acidic sites). Commercial preparations are often supplied as Tetrapotassium (

) or Pentapotassium (

) salts depending on the pH of crystallization. Both forms function identically in buffered physiological solutions.

Mechanism of Action

Ratiometric Sensing

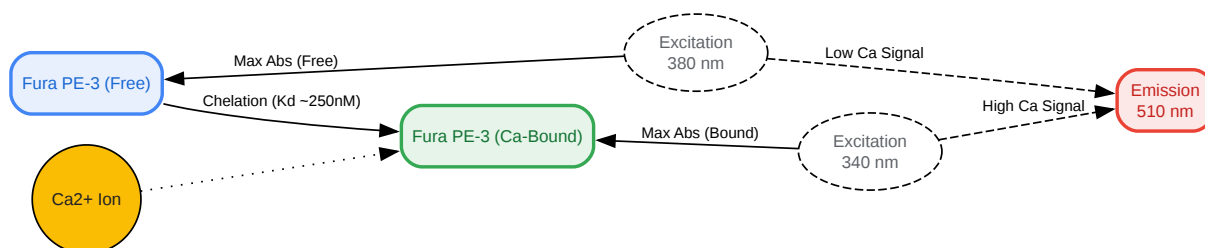
Fura PE-3 operates on an intramolecular charge transfer (ICT) mechanism.

- **Unbound State:** The nitrogen lone pairs on the BAPTA chelator interact with the benzofuran chromophore, stabilizing the ground state and favoring excitation at 380 nm.
- **Bound State:** When binds, it engages these nitrogen lone pairs, decoupling them from the chromophore. This destabilizes the ground state, causing a "blue shift" in the excitation maximum to 340 nm.
- **Emission:** Regardless of excitation wavelength, the dye emits at 510 nm.^{[5][6][7]}

Leakage Resistance (The PE-3 Advantage)

Standard Fura-2 is rapidly extruded by multidrug resistance proteins (MDRs) and OATs. Fura PE-3's zwitterionic piperazine modification creates a "charge trap," significantly reducing the rate of extrusion and compartmentalization. This allows for stable imaging over extended periods (hours) compared to Fura-2 (minutes).

Mechanism Visualization



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Caption: The ratiometric shift mechanism of Fura PE-3. Calcium binding shifts excitation preference from 380 nm to 340 nm, allowing concentration-independent quantification.

Experimental Protocol: In Vitro Calibration

The Fura PE-3 Pentapotassium Salt is the "gold standard" reagent for generating the calibration curve required to convert fluorescence ratios (

) into absolute calcium concentrations (

).

Materials

- Fura PE-3 Pentapotassium Salt (reconstituted to 1 mM in
)
- Calibration Buffer Kit (e.g., EGTA-buffered standards ranging from 0 to 39
free
)
- Fluorescence Plate Reader or Microscope setup.[3]

Workflow

- Reconstitution: Dissolve 1 mg of Fura PE-3 Pentapotassium salt in

to create a 1 mM stock. Do not use DMSO for the salt form if avoiding organic solvents is preferred, though it is compatible.
- Zero Calcium Solution (

): Prepare a buffer containing 10 mM EGTA and no added calcium. Add Fura PE-3 salt to a final concentration of 1-5

.
- Saturating Calcium Solution (

): Prepare a buffer containing 10 mM

(excess). Add Fura PE-3 salt (1-5

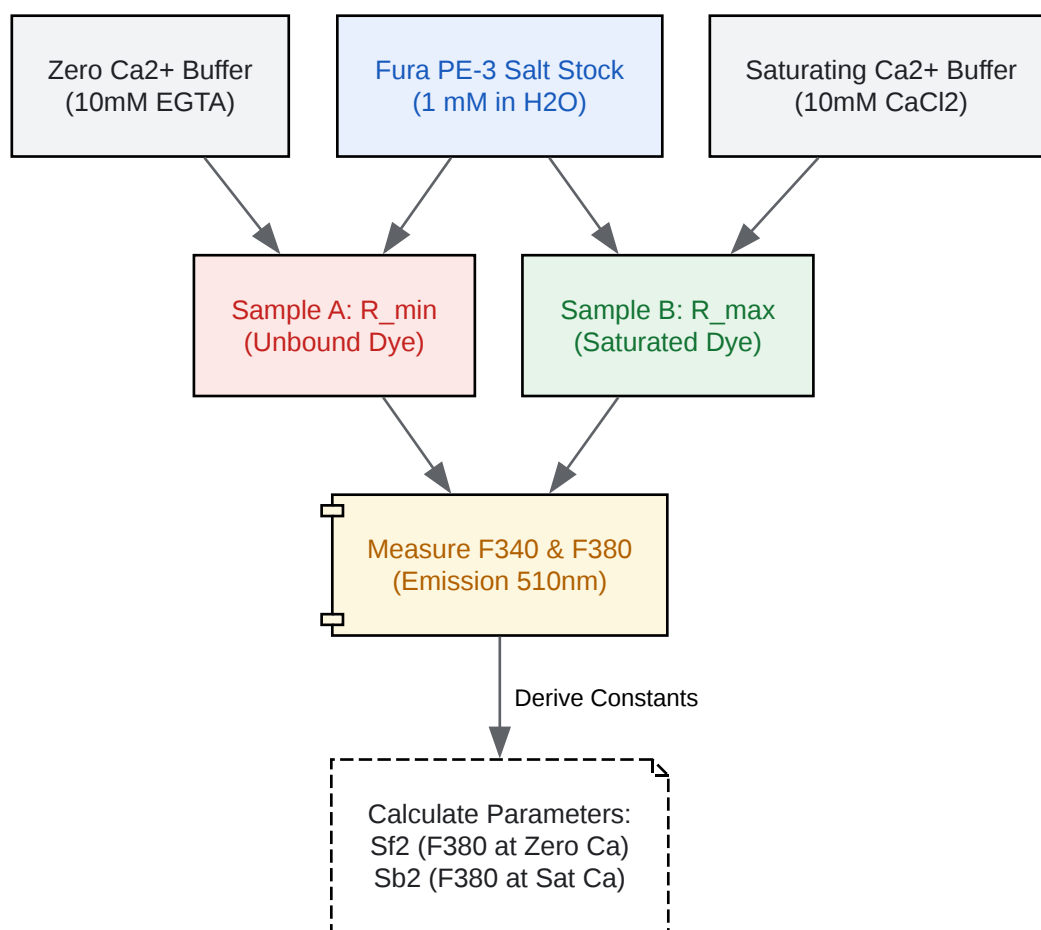
).
- Measurement:
 - Excite at 340 nm (

) and measure emission at 510 nm.
 - Excite at 380 nm (

) and measure emission at 510 nm.
- Calculate Ratios:

.

Calibration Logic Visualization



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Caption: Workflow for determining the instrumental constants required for the Grynkiewicz equation using the salt form of Fura PE-3.

Data Analysis: The Grynkiewicz Equation

To convert the raw fluorescence ratio (

) into intracellular calcium concentration (

), use the following equation derived from the calibration data:

Parameter Definitions

Parameter	Definition	Source
	Dissociation constant of Fura PE-3	~250 nM (Verify experimentally)
	Measured Ratio ()	Experimental Data
	Ratio at zero	Calibration (Zero Buffer)
	Ratio at saturating	Calibration (Sat Buffer)
	Instrument scaling factor ()	Ratio of fluorescence at 380 nm in Zero vs. Saturated



Critical Insight: The

factor corrects for the difference in brightness of the dye between the bound and unbound states at the 380 nm excitation wavelength. Neglecting this factor is a common source of error in quantitative calcium imaging.[8]

References

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